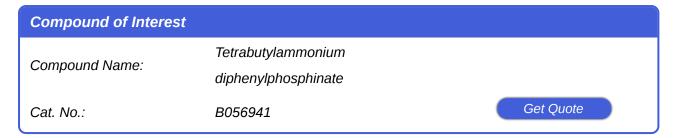




Application Notes and Protocols for Tetrabutylammonium Diphenylphosphinate

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **Tetrabutylammonium diphenylphosphinate**. The information is compiled to ensure laboratory safety and maintain the integrity of the compound for research and development purposes, particularly in the field of organic synthesis.

Chemical and Physical Properties

Tetrabutylammonium diphenylphosphinate is a quaternary ammonium salt that serves as a versatile reagent in organic chemistry. A summary of its key properties is presented in the table below.



Property	Value	Reference
Molecular Formula	C28H46NO2P	INVALID-LINK
Molecular Weight	459.64 g/mol	INVALID-LINK
Appearance	White to off-white solid/powder	[Various Suppliers]
Melting Point	Not explicitly available; other tetrabutylammonium salts have melting points ranging from 100-154°C.	[General Chemical Data]
Solubility	Soluble in many organic solvents.	[General Chemical Knowledge]
Thermal Stability	Stable under normal conditions. Decomposition of similar tetrabutylammonium salts is reported to occur at temperatures above 200°C.	[Thermal Analysis of Similar Compounds]

Safe Handling Procedures

Tetrabutylammonium diphenylphosphinate, like many organic reagents, requires careful handling to minimize exposure and prevent accidents. The following procedures are recommended.

Personal Protective Equipment (PPE)

Always wear appropriate PPE when handling this compound:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Inspect gloves for any signs of degradation or perforation before use.
- Body Protection: A laboratory coat is required. For operations with a higher risk of splashing, a chemical-resistant apron is recommended.



 Respiratory Protection: If handling the powder outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Engineering Controls

- Ventilation: All handling of Tetrabutylammonium diphenylphosphinate powder should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation of dust particles.
- Eye Wash and Safety Shower: An operational eye wash station and safety shower must be readily accessible in the immediate work area.

General Handling Practices

- Avoid direct contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound.
- Ensure all containers are properly labeled.

Storage Procedures

Proper storage is crucial to maintain the stability and reactivity of **Tetrabutylammonium diphenylphosphinate**.

- Container: Store in the original, tightly sealed container.
- Atmosphere: As the compound may be sensitive to moisture and air, storing under an inert atmosphere (e.g., argon or nitrogen) is recommended, especially after the container has been opened.
- Temperature: Store in a cool, dry place, away from direct sunlight and heat sources.
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.



The logical workflow for handling and storage is depicted in the following diagram:

Safe Handling and Storage Workflow Preparation Don Appropriate PPE Ensure Engineering Controls are Functional Handling Transfer Compound in Fume Hood Weigh Required Amount Dissolve in Appropriate Solvent If not all material is used Storage Cleanup and Disposal Seal Container Tightly Decontaminate Work Area Purge with Inert Gas (if necessary) Dispose of Waste According to Regulations Store in Cool, Dry, Designated Area Remove and Dispose of/Clean PPE

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Caption: Workflow for the safe handling and storage of **Tetrabutylammonium diphenylphosphinate**.

Experimental Protocol: Representative Stille Cross-Coupling Reaction

Tetrabutylammonium diphenylphosphinate is utilized as a reagent in palladium-catalyzed cross-coupling reactions, such as the Stille reaction. The following is a representative protocol that can be adapted for specific substrates. This protocol is based on general procedures for Stille couplings and should be optimized for the specific reaction being performed.

Materials and Reagents

- Aryl or vinyl halide (or triflate) (1.0 equiv)
- Organostannane reagent (1.1 1.5 equiv)
- Palladium catalyst (e.g., Pd(PPh₃)₄, Pd₂(dba)₃) (1-5 mol%)
- Tetrabutylammonium diphenylphosphinate (if used as an additive/ligand, stoichiometry to be determined experimentally)
- Anhydrous, degassed solvent (e.g., toluene, THF, DMF)
- Inert gas (Argon or Nitrogen)

Equipment

- Schlenk flask or other suitable reaction vessel
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Inert gas line (Schlenk line)
- Syringes and needles for transfer of reagents and solvents



Procedure

- Reaction Setup:
 - To an oven-dried Schlenk flask containing a magnetic stir bar, add the aryl or vinyl halide
 (1.0 equiv) and the palladium catalyst.
 - If Tetrabutylammonium diphenylphosphinate is being used as a ligand or additive, add it at this stage.
 - Seal the flask with a rubber septum and purge with an inert gas for 10-15 minutes.
- Addition of Reagents:
 - Add the anhydrous, degassed solvent via syringe.
 - Stir the mixture at room temperature until the solids have dissolved.
 - Add the organostannane reagent via syringe.

Reaction:

- Heat the reaction mixture to the desired temperature (typically between 80-110 °C) and stir under an inert atmosphere.
- Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, LC-MS).

Work-up:

- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by adding a saturated aqueous solution of potassium fluoride (KF)
 and stir vigorously for 1-2 hours to precipitate the tin byproducts as a filterable solid.
- Filter the mixture through a pad of celite, washing with an organic solvent (e.g., ethyl acetate, dichloromethane).
- o Transfer the filtrate to a separatory funnel and wash with water and brine.

Methodological & Application





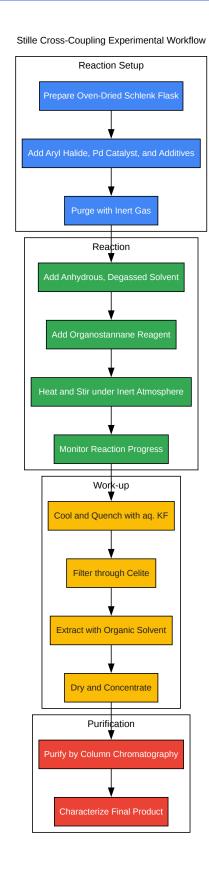
 Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.

• Purification:

• Purify the crude product by column chromatography on silica gel or another appropriate purification method (e.g., recrystallization, distillation).

The experimental workflow for a typical Stille cross-coupling reaction is outlined below.





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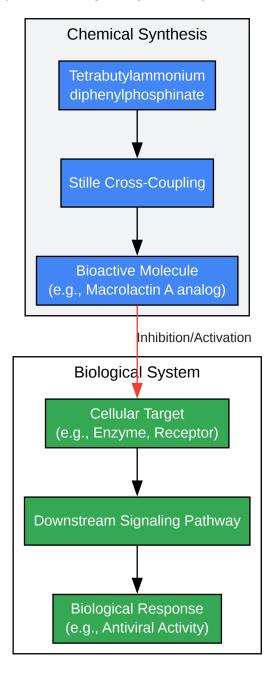
Caption: A generalized workflow for a Stille cross-coupling reaction.



Signaling Pathway (Illustrative)

While **Tetrabutylammonium diphenylphosphinate** is a synthetic reagent and not directly involved in biological signaling pathways, its application in the synthesis of bioactive molecules like (-)-Macrolactin A is significant. The following diagram illustrates a hypothetical relationship where a synthetic compound, enabled by this reagent, interacts with a biological target.

Hypothetical Signaling Pathway Interaction





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Caption: Illustrative diagram of a synthetic compound's interaction with a biological pathway.

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